Comparative Guide: Composition & Structural Verification of (E)-4-Phenyl-3-butenoic Acid

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Compound of Interest

Compound Name:	*trans-Styrylacetic acid*
CAS No.:	*1914-58-5*
Cat. No.:	*B159338*

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Executive Summary & Strategic Context

In drug development, (E)-4-Phenyl-3-butenoic acid serves as a critical styryl-scaffold intermediate. Its biological activity and utility in synthesizing GABA analogs or neprilysin inhibitors are strictly dependent on its stereochemistry. The (E)-isomer (trans) is thermodynamically more stable but often co-exists with the (Z)-isomer or saturated impurities (4-phenylbutanoic acid) post-synthesis.

The Challenge: Standard Elemental Analysis (CHN) confirms the empirical formula (

) but is blind to stereochemistry. High-Resolution Mass Spectrometry (HRMS) confirms the molecular weight but often fails to distinguish geometric isomers.

The Solution: This guide establishes a Multi-Tiered Verification Protocol. We compare the utility of Combustion Analysis (CHN) against HRMS and NMR, ultimately arguing that while CHN is the gold standard for bulk purity, quantitative NMR (qNMR) is the non-negotiable standard for structural integrity of this specific alkene.

Comparative Analysis: CHN vs. HRMS vs. NMR

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The following matrix compares the three primary verification methods for (E)-4-Phenyl-3-butenoic acid.

Table 1: Methodological Performance Matrix

Feature	Method A: Combustion Analysis (CHN)	Method B: HRMS (Q-TOF/Orbitrap)	Method C: 1H-NMR Spectroscopy
Primary Output	Weight % of C, H, N	Exact Mass (m/z) to <5 ppm	Structural connectivity & Geometry
Isomer Specificity	Null (Cannot distinguish E/Z)	Low (Requires chiral/specialized LC)	High (Distinguishes via -coupling)
Sample Requirement	High (~2–5 mg, destructive)	Low (<1 mg, non-destructive)	Medium (~5–10 mg, recoverable)
Common Failure Mode	Trapped solvent/moisture (hygroscopic)	Ion suppression / Matrix effects	Solvent peak overlap
Cost/Throughput	Low Cost / High Throughput	High Cost / Medium Throughput	Medium Cost / Medium Throughput
Verdict	Essential for Bulk Purity	Confirmatory for Formula	Mandatory for Stereochemistry

Expert Insight: The "Blind Spot" of CHN

While CHN is excellent for detecting non-volatile inorganic impurities (which lower %C and %H values), it generates a "false pass" for isomeric mixtures. A sample containing 50% (E)-isomer and 50% (Z)-isomer will yield perfect theoretical CHN values. Therefore, CHN must never be the sole release criterion for this molecule.

Theoretical Data & Acceptance Criteria

Before initiating wet-lab protocols, establish the theoretical baselines.

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Molecular Formula:

Molecular Weight: 162.19 g/mol [1][2]

Table 2: Elemental Composition Targets

Element	Theoretical %	Acceptance Range ( )
Carbon (C)	74.06%	73.66% – 74.46%
Hydrogen (H)	6.21%	5.81% – 6.61%
Oxygen (O)	19.73%	Calculated by difference

> *Note: The*
>
> tolerance is the industry standard (ASTM/ISO) for research-grade small molecules. Deviations >0.5% usually indicate trapped solvent (e.g., EtOAc, DCM) or moisture.

Experimental Protocols

Protocol A: Pre-Analysis Drying (Critical Step)

Carboxylic acids are capable of hydrogen bonding and often trap water.

- Grind the solid sample into a fine powder to expose surface area.
- Dry in a vacuum oven at 40°C (well below the MP of ~84-86°C) for 4 hours.
- Cool in a desiccator with

  or active silica gel before weighing.

Protocol B: 1H-NMR for Stereochemical Verification

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This is the self-validating step to confirm the (E)-configuration.

- Instrument: 400 MHz (or higher) NMR.
- Solvent:

  (Chloroform-d) or

  .
- Key Signals to Monitor:
  - Olefinic Protons: Look for the two vinyl protons (

    and

) between 6.2 and 6.6 ppm.
  - Coupling Constant (

    ):
    - Target (E-isomer): The coupling constant

      must be 15.0 – 16.5 Hz.
    - Impurity (Z-isomer): If peaks appear with

      , the batch is contaminated.

Protocol C: HPLC-UV Purity (Orthogonal Check)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150mm x 4.6mm, 3.5µm.
- Mobile Phase: Gradient ACN:Water (0.1% Formic Acid) 5%

  95%.
- Detection: UV @ 254 nm (Styryl conjugation absorbs strongly here).

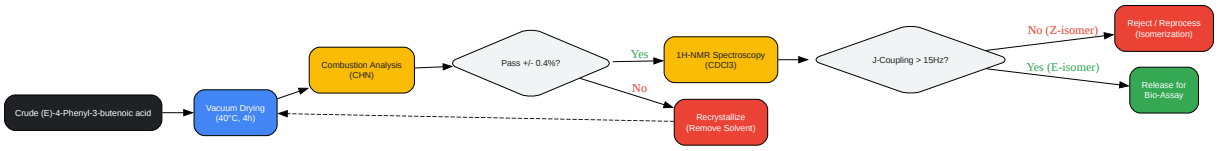
Visualizing the Verification Logic

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The following diagrams illustrate the decision-making process and the stereochemical logic.

Diagram 1: The "Gatekeeper" Analytical Workflow

This workflow ensures no sample proceeds to expensive biological testing without passing structural checks.



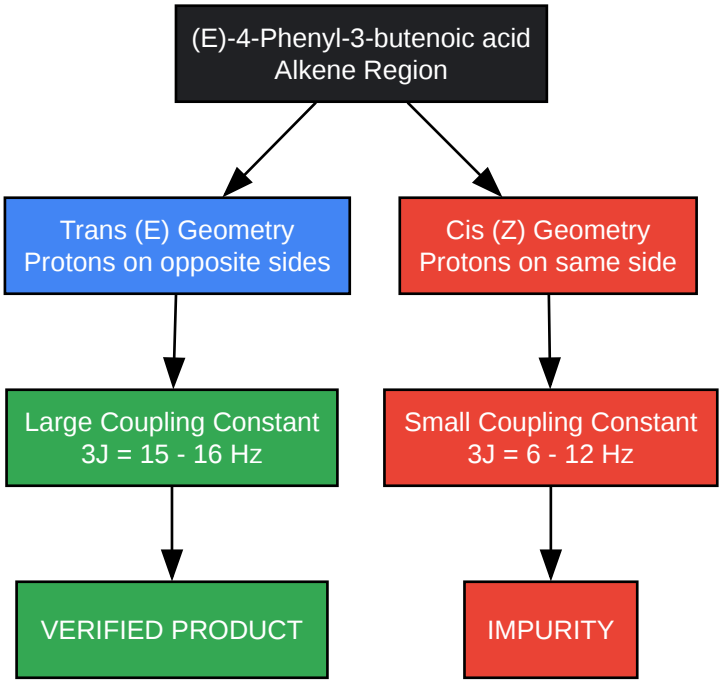
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Figure 1: Step-by-step analytical workflow. Note that CHN is the first gatekeeper for bulk purity, while NMR acts as the specific structural gatekeeper.

Diagram 2: Stereochemical Signal Logic (NMR)

How to interpret the specific signals for CAS 2243-52-9.

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Figure 2: NMR Decision Tree. The magnitude of the coupling constant (J-value) is the definitive physical proof of the (E)-configuration.

Conclusion

For (E)-4-Phenyl-3-butenoic acid, relying solely on elemental analysis is a critical risk due to the potential for stereoisomeric impurities.

- Use CHN to validate the removal of solvents and inorganic salts.
- Use 1H-NMR to validate the geometry. The presence of a 15-16 Hz coupling constant is the "fingerprint" of the desired (E)-isomer.

By following the workflow in Figure 1, researchers ensure that the material entering drug development pipelines is both chemically pure and stereochemically correct.

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